

# Thermal decomposition profile of 5-Hydroxyisophthalic acid

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## Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

Cat. No.: B057310

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## Physicochemical Properties of 5-Hydroxyisophthalic Acid

**5-Hydroxyisophthalic acid** is a white to slightly yellow crystalline powder. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>5</sub>	[1]
Molecular Weight	182.13 g/mol	[1]
Melting Point	298-302 °C (with decomposition)	[2][3][4]
CAS Number	618-83-7	[2]

## Projected Thermal Decomposition Profile

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **5-Hydroxyisophthalic acid** is not readily available, a likely decomposition profile can be projected based on its structure and the known behavior of aromatic carboxylic acids. The primary decomposition mechanism is expected to be decarboxylation.

## Thermogravimetric Analysis (TGA)

A TGA experiment would measure the change in mass of **5-Hydroxyisophthalic acid** as a function of temperature. The projected TGA profile would show a significant weight loss step corresponding to the loss of two molecules of carbon dioxide (CO<sub>2</sub>).

Parameter	Projected Value
Onset of Decomposition	~290-300 °C
Primary Decomposition Stage	300-350 °C
Theoretical Weight Loss (2 x CO <sub>2</sub> )	~48.3%
Residual Mass	~51.7% (corresponding to phenol)

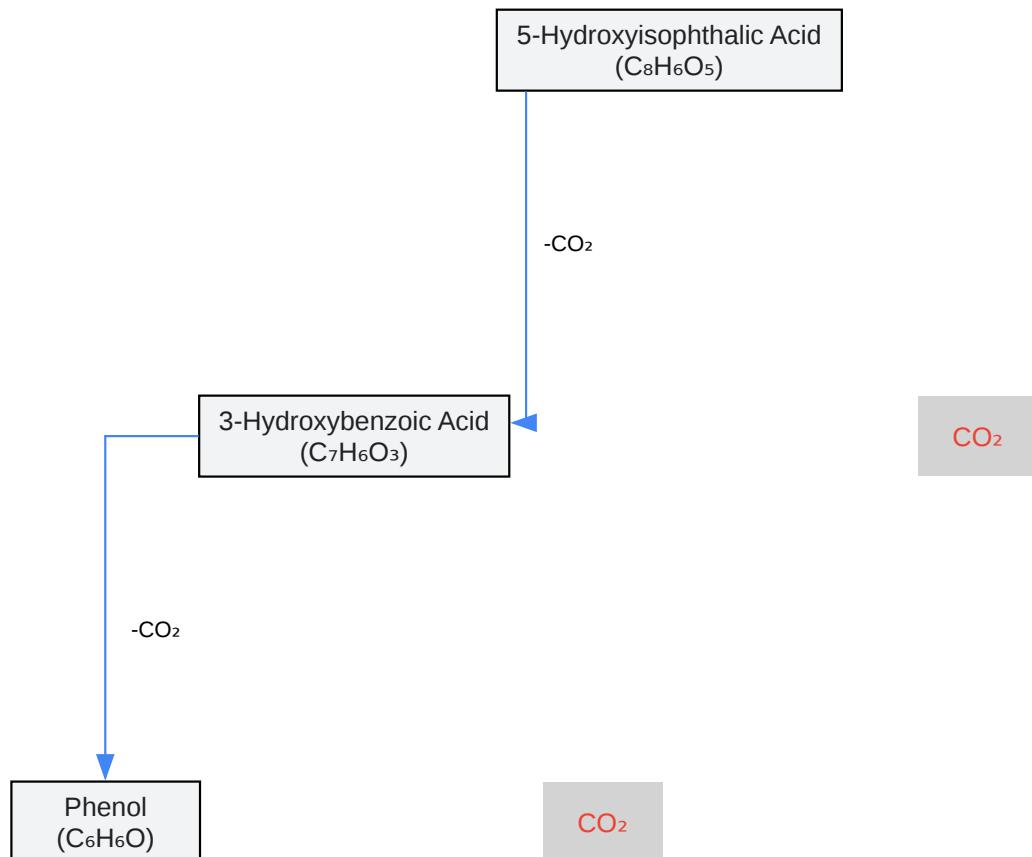
## Differential Scanning calorimetry (DSC)

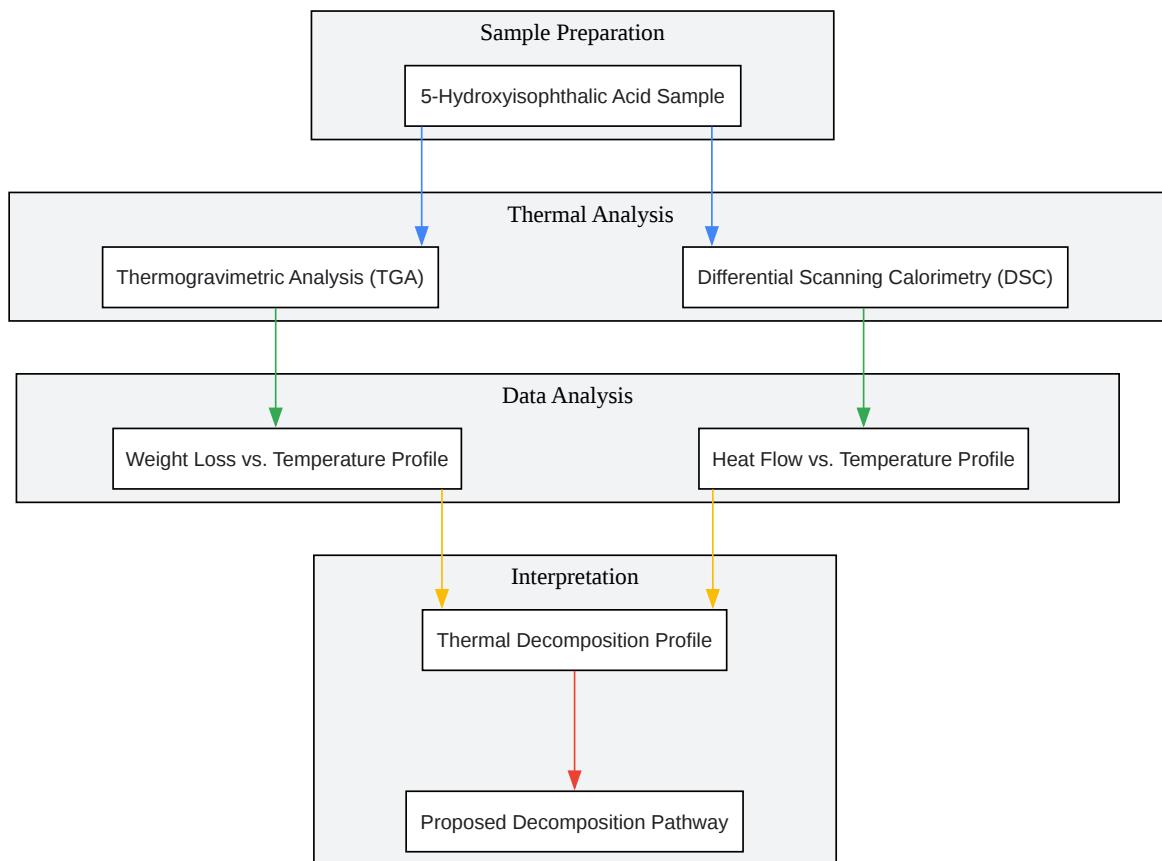
A DSC analysis would measure the heat flow into or out of the sample as a function of temperature. The DSC thermogram is expected to show a sharp endothermic peak corresponding to the melting of the compound, immediately followed by decomposition.

Parameter	Projected Observation
Melting Point (T <sub>m</sub> )	Sharp endotherm around 298-302 °C
Decomposition	Broad endothermic or exothermic event overlapping with melting

## Proposed Thermal Decomposition Pathway

The thermal decomposition of **5-Hydroxyisophthalic acid** is likely to proceed via a two-step decarboxylation process, ultimately yielding phenol.





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## References

- 1. 5-Hydroxyisophthalic acid | C8H6O5 | CID 69257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Hydroxyisophthalic acid | 618-83-7 [chemicalbook.com]
- 3. 5-Hydroxyisophthalic acid 97 618-83-7 [sigmaaldrich.com]

- 4. 5-Hydroxyisophthalic acid Five Chongqing Chemdad Co. , Ltd [chemdad.com]
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